

2-Methyl-1-dodecanol molecular weight and formula

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Compound of Interest

Compound Name: 2-Methyl-1-dodecanol

Cat. No.: B7894582

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Chemical Profile: 2-Methyl-1-dodecanol

This document provides the molecular formula and molecular weight for the chemical compound **2-Methyl-1-dodecanol**.

Compound Identification

Identifier	Value
Chemical Name	2-Methyl-1-dodecanol
Synonyms	2-methyldodecan-1-ol, 1-Dodecanol, 2-methyl-
CAS Number	22663-61-2

Molecular Properties

A summary of the key molecular properties of **2-Methyl-1-dodecanol** is presented below.

Property	Value	Source
Molecular Formula	C13H28O	[1][2]
Molecular Weight	200.36 g/mol	[2][3]
200.37 g/mol	[1]	
200.3608 g/mol	[4]	

The slight variations in molecular weight reported across different sources are typically due to differences in the atomic weights used for calculation. The computed molecular weight is approximately 200.36 g/mol .[2][3]

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References

- 1. 2-Methyl-1-dodecanol - Protheragen [protheragen.ai]
- 2. 2-Methyl-1-dodecanol | C13H28O | CID 42265 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Dodecanol, 2-methyl-, (S)- | C13H28O | CID 11252645 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [2-Methyl-1-dodecanol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7894582#2-methyl-1-dodecanol-molecular-weight-and-formula]

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